

Griseofulvin-13C d3 mechanism of action

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Compound Focus: Griseofulvin-13C,d3

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Griseofulvin: Mechanism of Action

Griseofulvin is an antifungal drug that primarily treats dermatophytoses (ringworm) of the skin, hair, and nails [1] [2]. Its effectiveness stems from a multi-faceted mechanism of action targeting fungal cell division and its unique distribution in the body.

The table below summarizes the core aspects of its mechanism:

Aspect	Description
Primary Molecular Target	Fungal tubulin [3] [2]
Key Molecular Action	Binds to tubulin, inhibiting its polymerization into microtubules [4] [3].
Cellular Consequence	Disruption of the mitotic spindle, which inhibits mitosis (nuclear division) and arrests the fungal cell cycle [1] [3].
Overall Effect	Fungistatic action (halts fungal growth and propagation) [4] [1].
Tissue Targeting	Incorporated into keratin precursor cells. As new, drug-containing keratin replaces infected tissue, it creates an environment resistant to fungal growth [3] [2].

Aspect	Description
Additional Effects	Interferes with the synthesis of nucleic acids and proteins within fungal cells [3].

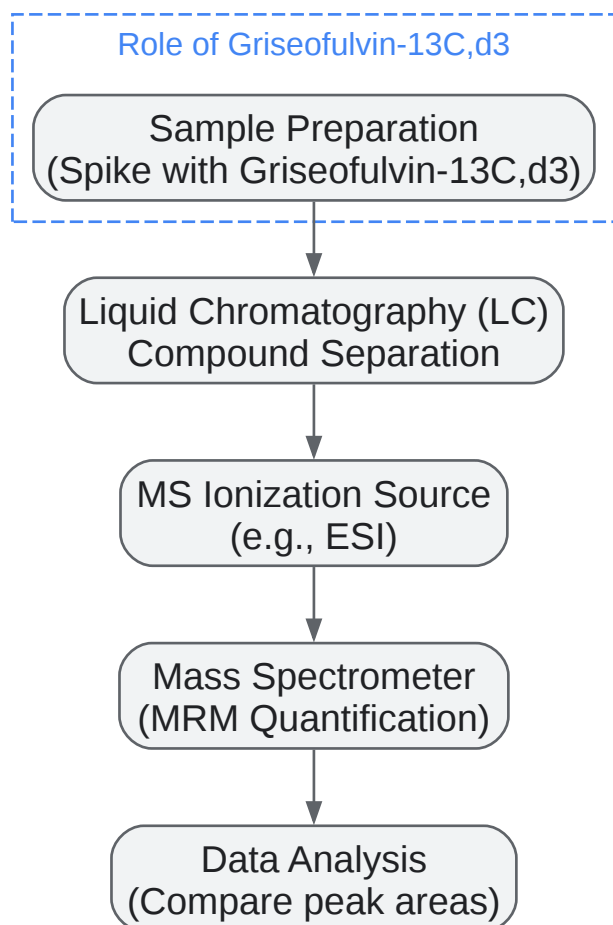
Griseofulvin-13C,d3: Role in Research

Griseofulvin-13C,d3 is a stable isotope-labeled analog of griseofulvin, where specific atoms have been replaced with carbon-13 (^{13}C) and deuterium (D) [5] [6] [7]. This labeling does not alter the fundamental biological mechanism of action described above [7].

Its primary value in research includes:

- **Acting as a Tracer:** The heavy isotopes allow researchers to track the distribution, metabolism, and excretion of the parent drug in complex biological systems with high precision [5] [7].
- **Serving as an Internal Standard:** It is used in analytical techniques like **mass spectrometry (LC-MS/GC-MS)** and **NMR spectroscopy** for accurate quantification of griseofulvin in samples, improving the reliability of pharmacokinetic and metabolism studies [5] [7].

The following diagram illustrates the typical research workflow for using this labeled compound in mass spectrometry-based assays:



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Research workflow using **Griseofulvin-13C,d3** as an internal standard for LC-MS.

Practical Research Considerations

For scientists working with this compound, here are key practical details:

- **Handling and Storage:** **Griseofulvin-13C,d3** is typically supplied as a white to off-white solid and should be stored in a **refrigerator at 2-8°C** [6] [7].
- **Molecular Specifications:**
 - **Molecular Formula:** $C_{16}^{13}CH_{14}D_3ClO_6$ [5] [6] [7]

- **Molecular Weight:** 356.78 g/mol [5] [6] [7]
- **CAS Number:** 1329612-29-4 [5] [6]

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